

An In-depth Technical Guide to Netropsin: Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Netropsin, a naturally occurring polyamide antibiotic, has garnered significant attention within the scientific community for its unique mode of action and potential therapeutic applications. Isolated from Streptomyces netropsis, this molecule exhibits potent antiviral and antibiotic properties.[1][2] Its biological activity is intrinsically linked to its ability to bind to the minor groove of double-stranded DNA, specifically at AT-rich sequences.[1][3][4][5][6] This comprehensive technical guide delves into the core chemical structure and diverse properties of **Netropsin**, providing researchers and drug development professionals with a detailed understanding of this important molecule. The guide summarizes key quantitative data in structured tables, outlines detailed experimental protocols for studying its DNA interactions, and provides visual representations of its structure and experimental workflows.

Chemical Structure

Netropsin is a basic oligopeptide characterized by a central chain of three N-methylpyrrole carboxamide units flanked by two basic terminal groups.[1][2] This distinct architecture is crucial for its interaction with DNA.

Chemical Identifiers:



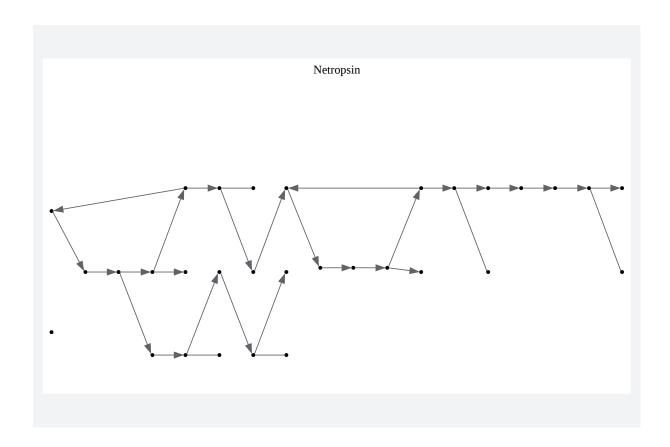
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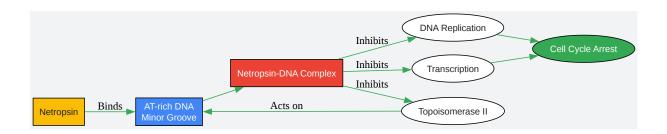
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Identifier	Value
IUPAC Name	N-{5-[(3-Amino-3-iminopropyl)carbamoyl]-1-methyl-1H-pyrrol-3-yl}-4-[(N-carbamimidoylglycyl)amino]-1-methyl-1H-pyrrole-2-carboxamide[1]
SMILES	CN1C=C(C=C1C(=O)NC2=CN(C(=C2)C(=O)N CCC(=N)N)C)NC(=O)CN=C(N)N[7]
CAS Number	1438-30-8[1][7]
Synonyms	Congocidine, Sinanomycin[1][7]

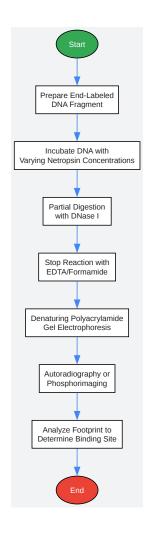
Structural Diagram:











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